

Application Notes and Protocols: Diethoxyethyl Succinate as a Coalescing Agent in Coatings

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Compound of Interest

Compound Name: *Diethoxyethyl succinate*

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Abstract

This document provides a comprehensive technical guide on the evaluation of **Diethoxyethyl Succinate** for its potential application as a coalescing agent in waterborne coatings. While primarily recognized for its use in the cosmetics industry as a solvent and emollient, its chemical structure and physical properties suggest its utility in facilitating film formation in latex paints.^{[1][2][3][4][5]} This guide will detail the theoretical mechanism of action, present detailed protocols for its evaluation, and provide a framework for formulating and testing coatings incorporating this diester. The focus is on enabling researchers to systematically assess its efficacy in reducing the minimum film formation temperature (MFIT) and its impact on the final properties of the coating.

Introduction to Coalescing Agents and

Diethoxyethyl Succinate

The Critical Role of Coalescence in Waterborne Coatings

The formation of a durable, continuous film from a liquid latex paint is a complex process involving the evaporation of water and the subsequent fusion of discrete polymer particles.^{[6][7]} This fusion, known as coalescence, is critical for achieving the desired protective and aesthetic properties of the coating, such as scrub resistance, gloss, and barrier properties.^[8] The

temperature at which this process can successfully occur is defined by the Minimum Film Formation Temperature (MFFT), a property closely related to the glass transition temperature (Tg) of the polymer binder.[9][10] If the ambient application temperature is below the MFFT, the polymer particles remain as discrete spheres, resulting in a cracked or powdery, incoherent film.[10][11]

Coalescing agents are essential additives, typically slow-evaporating solvents, that act as temporary plasticizers for the polymer particles.[9][11] By softening these particles, they effectively lower the MFFT, allowing for the formation of a continuous film at lower temperatures.[9][11] An ideal coalescing agent should efficiently reduce the MFFT, evaporate slowly enough to participate in film formation, but eventually leave the film so as not to compromise long-term properties like hardness and block resistance.[9][11]

Diethoxyethyl Succinate: A Potential Candidate for Coalescence

Diethoxyethyl succinate (CAS No. 26962-29-8), also known as bis(2-ethoxyethyl) succinate, is a diester of succinic acid and 2-ethoxyethanol.[2][5] Its primary applications are in the cosmetics and personal care industries, where it functions as a solvent, emollient, and conditioning agent, valued for its low volatility, high solvency power, and favorable safety profile.[1][4][12]

Its chemical structure, featuring both ester and ether linkages, imparts unique solubility characteristics, allowing compatibility with a range of substances.[2] This high solvency, coupled with a high boiling point, suggests that it could be an effective coalescing agent in coating formulations.[4] It has been noted for its use as a solvent in coatings to enhance drying and penetration properties.[4] This guide provides the necessary protocols to rigorously evaluate its performance specifically as a primary coalescing agent.

Physicochemical Properties and Theoretical Mechanism

Key Properties of Diethoxyethyl Succinate

A summary of the key physical and chemical properties of **Diethoxyethyl Succinate** is presented in Table 1. Its high boiling point and low volatility are critical attributes for a

coalescing agent, ensuring it remains in the film during the crucial coalescence phase.

Property	Value	Reference(s)
CAS Number	26962-29-8	[1]
Molecular Formula	C12H22O6	[1]
Molecular Weight	262.30 g/mol	[2]
Boiling Point	327.5 ± 22.0 °C (Predicted)	[1][4]
Density	1.064 ± 0.06 g/cm³ (Predicted)	[1][4]
Appearance	Colorless liquid	[12]
Primary Functions	Solvent, Emollient, Plasticizer	[2][4][12]

Chemical Structure

Caption: Chemical structure of **Diethoxyethyl Succinate**.

Proposed Mechanism of Coalescence

The process of film formation from a latex dispersion occurs in three main stages.

Diethoxyethyl succinate is hypothesized to play its primary role in the final two stages.



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Caption: The three stages of latex film formation.

- Stage 1: Evaporation of Water: As the paint is applied, water begins to evaporate, causing the volume of the film to shrink. The dispersed polymer particles are brought closer together. [13]
- Stage 2: Particle Packing and Deformation: As water evaporation continues, the particles come into irreversible contact. Capillary forces and external pressure from further water loss cause the particles to deform and pack into a dense arrangement. It is at this stage that the coalescing agent, **Diethoxyethyl Succinate**, having partitioned into the polymer phase due to its low water solubility, plasticizes the polymer chains, reducing their rigidity and allowing them to deform at a lower temperature.[6][9]
- Stage 3: Polymer Interdiffusion: The final step is the coalescence itself, where the boundaries between individual particles disappear. The softened polymer chains have sufficient mobility to diffuse across the particle interfaces, leading to the formation of a continuous, homogeneous, and mechanically strong film.[6] The **Diethoxyethyl Succinate** will then slowly diffuse out of the film over time, allowing the film to regain its ultimate hardness.

Experimental Protocols for Evaluation

The following protocols provide a systematic approach to quantifying the effectiveness of **Diethoxyethyl Succinate** as a coalescing agent.

Protocol 1: Determination of Minimum Film Formation Temperature (MFFT)

This protocol is based on the ASTM D2354 standard test method.[10][14]

Objective: To determine the efficiency of **Diethoxyethyl Succinate** in reducing the MFFT of a standard latex binder.

Equipment and Materials:

- MFFT Bar instrument (e.g., Rhopoint MFFT-90), capable of generating a temperature gradient.[15]
- Latex binder (e.g., a standard all-acrylic or styrene-acrylic emulsion).

- **Diethoxyethyl Succinate.**
- Control coalescing agent (e.g., 2,2,4-trimethyl-1,3-pentanediol monoisobutyrate - Texanol™).
- 75 μm cube film applicator.
- Analytical balance.
- Glass beakers and overhead stirrer.

Procedure:

- Sample Preparation:
 - Prepare a control sample of the neat latex binder.
 - Prepare a series of samples by adding **Diethoxyethyl Succinate** to the latex binder at varying concentrations (e.g., 2%, 4%, 6%, 8% by weight of dry polymer content).[16] Ensure slow addition under constant, gentle agitation to avoid shocking the emulsion.[11]
 - Prepare a similar series of samples using the control coalescing agent.
 - Allow all samples to equilibrate for at least 12 hours.
- MFFT Instrument Setup:
 - Turn on the MFFT instrument and allow the temperature gradient plate to stabilize. A typical range for architectural coatings is 0°C to 18°C.[17]
 - Ensure a flow of dry air or nitrogen over the plate to prevent condensation at lower temperatures.
- Film Application:
 - Place a strip of masking tape along the edges of the temperature gradient plate to define the application area.
 - Pour a small amount of the first test sample onto the cooler end of the plate.

- Draw down the sample across the temperature gradient using the 75 μm film applicator to create a uniform wet film.
- Repeat for all samples, using a new lane on the plate for each.
- Observation and Measurement:
 - Allow the films to dry completely. The instrument's dry air flow will facilitate this.
 - Visually inspect the dried films. There will be a distinct transition point along the temperature gradient. Below the MFFT, the film will appear white, cracked, or powdery.[\[10\]](#) [\[11\]](#) Above the MFFT, the film will be clear and continuous.
 - Identify the point where the film transitions from cracked to continuous. Use the temperature scale on the MFFT bar to read the temperature at this transition point. This is the MFFT.
- Data Analysis:
 - Record the MFFT for each concentration of **Diethoxyethyl Succinate** and the control coalescent.
 - Plot MFFT ($^{\circ}\text{C}$) versus coalescent concentration (%) for both agents to create coalescing efficiency curves.

Protocol 2: Formulation of a Model Architectural Paint

Objective: To prepare a simple, unpigmented or lightly pigmented paint formulation to serve as a vehicle for testing the performance of **Diethoxyethyl Succinate**.

Formulation (Illustrative Example):

Component	Function	Weight (%)	Order of Addition
Grind Stage			
Water	Solvent	20.0	1
Dispersant (e.g., Tamol™ 1124)	Pigment Wetting/Stabilization	0.5	1
Defoamer (e.g., BYK-024)	Air Release	0.2	1
Titanium Dioxide (e.g., Ti-Pure™ R-706)	Pigment	22.0	2 (under high shear)
Let-Down Stage			
Acrylic Latex Emulsion (50% solids)	Binder	45.0	3 (under low shear)
Diethoxyethyl Succinate	Coalescing Agent	2.0	4 (add slowly)
Rheology Modifier (e.g., HEUR type)	Thickener	1.5	5
Biocide	Preservative	0.1	6
Water	Adjustment	8.7	7
Total	100.0		

Procedure:

- Grind Stage:
 - Charge the water, dispersant, and defoamer to a grinding vessel equipped with a high-speed disperser.
 - While mixing at high speed, slowly add the titanium dioxide pigment.

- Continue to mix at high speed for 20-30 minutes until a fine, uniform dispersion is achieved (check with a Hegman gauge).
- Let-Down Stage:
 - Reduce the mixing speed to low.
 - Add the latex emulsion to the pigment grind.
 - Slowly add the pre-weighed **Diethoxyethyl Succinate** while stirring.[[11](#)]
 - Add the rheology modifier, biocide, and final portion of water.
 - Mix for another 15-20 minutes until the batch is homogeneous.
 - Measure and record the pH and viscosity of the final paint.

Protocol 3: Evaluation of Dried Film Performance

Objective: To assess the impact of **Diethoxyethyl Succinate** on key physical properties of the final coating.

Procedure:

- Film Preparation:
 - Using a film applicator (e.g., 150 µm / 6 mil wet film thickness), apply the test paint and a control paint (formulated with a benchmark coalescent) onto appropriate substrates (e.g., Leneta charts for scrub-opacity, glass panels for gloss/hardness, steel panels for corrosion testing).
 - Allow the films to cure for at least 7 days under controlled conditions (e.g., 23°C, 50% relative humidity) before testing, unless the specific test method requires otherwise.
- Performance Tests:
 - Block Resistance (ASTM D4946): This test evaluates the tendency of coated surfaces to stick together under pressure. It is crucial for low-VOC coalescents, which can remain in

the film longer and cause softness.[16][18]

- Scrub Resistance (ASTM D2486): Measures the durability of the film against abrasive cleaning. This is a direct indicator of the quality of film coalescence.[16][18]
- Gloss (ASTM D523): Measured at 20°, 60°, and/or 85° using a gloss meter. Poor coalescence can lead to a rougher surface and lower gloss.
- Hardness (Pencil Test - ASTM D3363): A simple method to assess the development of film hardness over time as the coalescent evaporates.

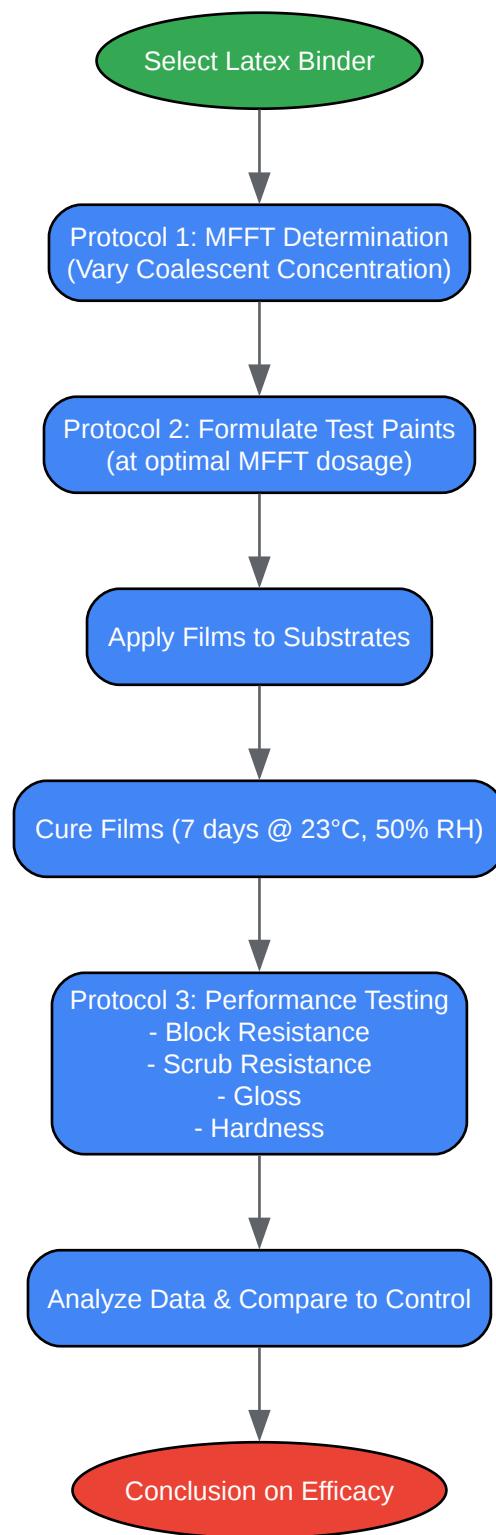
Data Visualization and Workflow

Illustrative Performance Data

The following table presents a hypothetical comparison to illustrate how data from the described protocols might be organized.

Property	Control (Texanol™ @ 4% on solids)	Test (Diethoxyethyl Succinate @ 6% on solids)
MFFT of Binder (°C)	5.0	4.5
Block Resistance (7 days, 50°C)	8 (Good)	6 (Fair-Good)
Scrub Cycles to Failure	1200	1150
60° Gloss	85	83
Pencil Hardness (7 days)	HB	F

Experimental Evaluation Workflow



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Caption: Workflow for evaluating a novel coalescing agent.

Safety and Handling

Diethoxyethyl succinate is generally considered to have a low-risk safety profile, particularly in the concentrations used in cosmetic formulations.[\[1\]](#) However, when handling the pure substance in a laboratory or industrial setting, standard safety practices should be followed.

- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[\[19\]](#)
- Ventilation: Handle in a well-ventilated place to avoid inhalation of vapors.[\[19\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[19\]](#)
- Disposal: Dispose of in accordance with local, state, and federal regulations. Avoid release into the environment.[\[19\]](#)[\[20\]](#)

Always consult the manufacturer's Safety Data Sheet (SDS) for complete and detailed safety information before use.

Conclusion

Diethoxyethyl succinate presents an interesting profile for evaluation as a coalescing agent in waterborne coatings due to its high solvency, low volatility, and favorable safety profile. While it is not a traditional coalescent, its properties merit investigation. The protocols outlined in this guide provide a robust framework for researchers and formulators to systematically assess its efficiency in MFIT reduction and its overall impact on paint performance. Through rigorous testing and comparison against industry benchmarks, the viability of **Diethoxyethyl Succinate** as a novel, low-VOC coalescing agent can be thoroughly determined.

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